

Section 1: Understanding the Compound: Identity and Physicochemical Profile

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Compound of Interest

Compound Name: *Propyldiphenylphosphine oxide*

CAS No.: 4252-88-4

Cat. No.: B13820896

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Propyldiphenylphosphine oxide belongs to the organophosphorus class of compounds, specifically the phosphine oxides. These compounds are characterized by a phosphoryl group (P=O) and are notable for their stability compared to the corresponding phosphines. They find applications in organic synthesis, for instance, as ligands, reactants in coupling reactions, or in the synthesis of Horner-Wadsworth-Emmons reagents.[1][2] The core diphenylphosphine oxide moiety dictates much of its chemical behavior, while the propyl group primarily influences its physical properties such as melting point, boiling point, and solubility.

The stability of phosphine oxides is a key consideration in their application. Theoretical studies on diphenylphosphine oxides indicate that their tautomeric equilibrium and reactivity are influenced by the electronic nature of substituents on the phenyl rings.[3] While **propyldiphenylphosphine oxide** is generally stable under normal conditions, understanding its fundamental properties is the first step in a robust safety protocol.

Table 1: Inferred Physicochemical Properties of **Propyldiphenylphosphine Oxide** (Note: Data is extrapolated from Diphenylphosphine oxide and Diphenyl(2-methylpropyl)phosphine oxide for guidance purposes.)

Property	Inferred Value / Description	Source / Rationale
Molecular Formula	C ₁₅ H ₁₇ OP	Based on structure
Molecular Weight	244.27 g/mol	Calculated
Appearance	Likely a white to off-white solid.	Analogy with Diphenylphosphine oxide.[1]
Melting Point	Expected to be lower than Diphenylphosphine oxide (56-57 °C).	The alkyl chain may disrupt crystal packing. Diphenyl(2-methylpropyl)phosphine oxide has a melting point of 116°C, but branching can increase it. [1][4]
Boiling Point	> 300 °C (at atmospheric pressure)	Diphenyl(2-methylpropyl)phosphine oxide has a boiling point of ~364°C. [4]
Solubility	Insoluble in water. Soluble in organic solvents.	Low water solubility is predicted for n-propyldiphenylphosphine.[5] Diphenylphosphine oxide is also noted to have no available water solubility data, implying it is low.
Vapor Pressure	Very low at room temperature.	Based on high boiling point and solid form.
Stability	Stable under normal laboratory conditions.	General property of phosphine oxides.

Section 2: Hazard Identification and Classification (GHS)

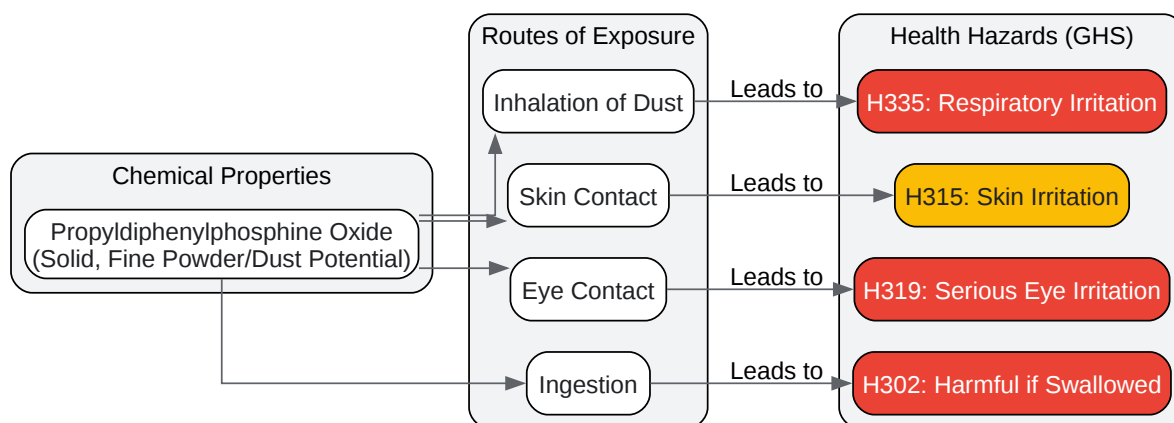
Based on the classification for the parent compound, diphenylphosphine oxide, **propyldiphenylphosphine oxide** should be handled as a hazardous substance. The primary hazards are associated with ingestion and irritation to the skin, eyes, and respiratory tract.[6][7]

Table 2: Inferred GHS Classification

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed.[6][7]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[6]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation.[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[7][8]

Hazard Pathway Visualization

The following diagram illustrates the logical flow from the chemical's properties to its potential health effects.



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Caption: Inferred hazard pathways for **Propyldiphenylphosphine Oxide**.

Section 3: Proactive Safety: Risk Assessment and Exposure Control

In a research and development setting, exposure risk is highest when handling the powdered solid, such as during weighing, transfers, and reaction setup. The causality is simple: these activities increase the likelihood of generating airborne dust or of direct physical contact. A self-validating safety protocol begins with a thorough risk assessment.

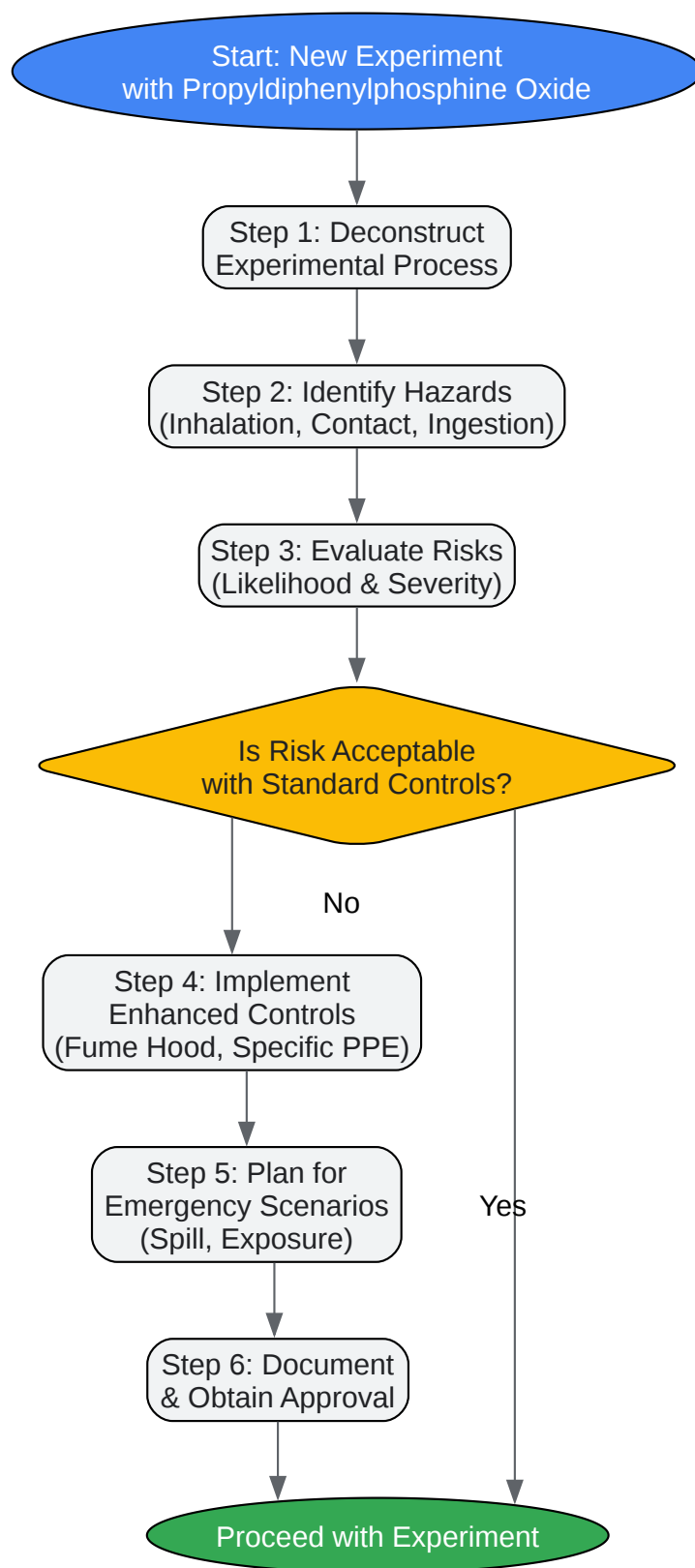
Experimental Workflow: Risk Assessment Protocol

This protocol ensures that hazards are identified and mitigated before any experimental work begins.

- Deconstruct the Process: Break down the entire experimental procedure into individual steps (e.g., retrieval from storage, weighing, solvent addition, reaction workup).
- Identify Hazards at Each Step: For each step, identify potential hazards.

- Weighing: Inhalation of fine powder, contamination of balance and surrounding surfaces.
- Transfer: Spillage leading to skin/eye contact, generation of dust.
- Reaction: Potential for runaway reaction (unlikely but consider), exposure to vapors at elevated temperatures.
- Evaluate Existing Controls: Assess the adequacy of current controls (e.g., general lab ventilation). For this compound, general ventilation is insufficient.
- Implement Specific Controls: Define the necessary engineering controls, administrative controls, and PPE.
 - Engineering: Chemical fume hood or ventilated balance enclosure for handling solids.[8][9]
 - Administrative: Designate a specific area for handling. Ensure all users are trained on the specific hazards.
 - PPE: Specify the exact type of gloves, eye protection, and lab coat required.
- Plan for Emergencies: Review locations of safety showers, eyewash stations, and spill kits. [10] Confirm emergency contact information.
- Document and Review: The risk assessment must be documented and reviewed by the lab supervisor or safety officer.

Risk Assessment Workflow Diagram



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Caption: A systematic workflow for risk assessment before handling hazardous chemicals.

Section 4: Safe Handling, Storage, and Personal Protection

Adherence to strict handling protocols is non-negotiable. The primary goal is to prevent the compound from entering the body via any route.

Engineering Controls: The First Line of Defense

The reason for prioritizing engineering controls is that they remove the hazard at the source, reducing reliance on human behavior.

- **Chemical Fume Hood:** All manipulations of solid **propyldiphenylphosphine oxide** that could generate dust (weighing, transfers, scraping) must be performed inside a certified chemical fume hood. This contains airborne particles and prevents their inhalation.
- **Ventilated Balance Enclosure:** For high-precision weighing, a ventilated balance enclosure provides containment while minimizing air currents that can affect readings.
- **Eyewash Stations and Safety Showers:** Ensure these are readily accessible and tested regularly. Their proximity is critical for effective first aid in case of accidental contact.[\[10\]](#)

Personal Protective Equipment (PPE): The Last Barrier

PPE must be selected based on the specific hazards.[\[8\]](#)

- **Eye and Face Protection:** Wear chemical safety goggles with side shields conforming to EU EN166 or OSHA 29 CFR 1910.133 standards.[\[8\]](#) A face shield should be worn in addition to goggles if there is a significant splash hazard.
- **Skin Protection:**
 - **Gloves:** Wear nitrile or neoprene rubber gloves. Always inspect gloves for tears or holes before use. Remove gloves using a technique that avoids skin contamination and wash hands thoroughly after handling.[\[7\]](#)[\[10\]](#)
 - **Lab Coat:** A standard cotton lab coat is acceptable for minor handling, but a chemically resistant coat or apron should be used if significant quantities are involved.

- Respiratory Protection: Not typically required if work is conducted within a fume hood. If engineering controls are not available or fail, a NIOSH-approved respirator with a P95 or P100 particle filter is necessary.[9]

Storage and Handling Protocol

- Procurement & Receipt: Upon receipt, visually inspect the container for damage.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][9] Keep away from incompatible materials such as strong oxidizing agents.[10] The storage area should be locked and clearly labeled.[8]
- Handling:
 - Perform all manipulations in a designated area within a fume hood.
 - Avoid creating dust. Use spatulas and other tools carefully.
 - Do not eat, drink, or smoke in the handling area.[6][8]
 - Wash hands thoroughly after handling and before leaving the lab.[8]
- Disposal: Dispose of waste materials and empty containers in accordance with local, state, and federal regulations. This should be done via an approved waste disposal plant.[6][8]

Section 5: Emergency Response Protocols

Rapid and correct response to an emergency can significantly mitigate harm.

First-Aid Measures

(Based on Diphenylphosphine oxide)

- General Advice: In case of any exposure, move the affected person out of the dangerous area. Immediately consult a physician and show them the Safety Data Sheet for the analog compound.[8]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8][11]

- **Skin Contact:** Immediately remove all contaminated clothing. Flush the skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention.[8][11]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8][11]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[8]

Fire-Fighting Measures

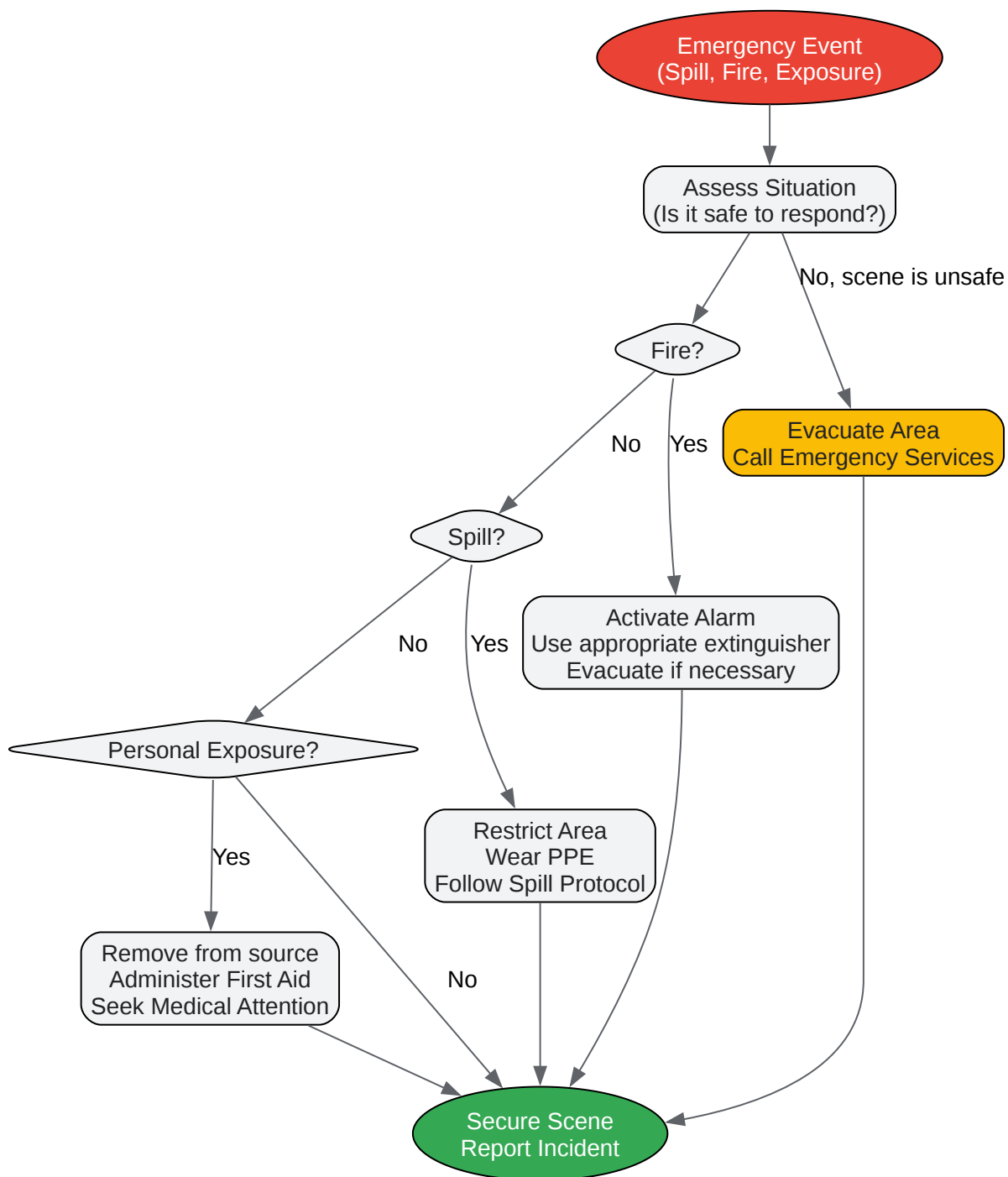
- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or chemical foam.[8][11]
- **Unsuitable Extinguishing Media:** No specific information available, but a direct, high-pressure water stream should be avoided as it could scatter the dust.[10]
- **Specific Hazards:** Thermal decomposition can be hazardous.
- **Hazardous Combustion Products:** During a fire, irritating and toxic gases may be generated, including carbon monoxide (CO), carbon dioxide (CO₂), and oxides of phosphorus.[8]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[8][11]

Accidental Release Measures (Spill Cleanup)

- **Evacuate:** Keep unprotected personnel away from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent further leakage or spill if safe to do so. Do not let the product enter drains or waterways.[8][9]
- **Personal Protection:** Wear the appropriate PPE as described in Section 4.

- Cleanup: Carefully sweep or vacuum up the spilled solid material, minimizing dust generation. Place the material into a suitable, labeled container for disposal.[8][9]
- Decontaminate: Clean the spill area thoroughly.

Emergency Response Decision Flowchart



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Caption: Decision-making flowchart for chemical emergencies.

Section 6: Stability and Reactivity Profile

- Reactivity: Not expected to be pyrophoric or dangerously reactive under normal conditions. [10]
- Chemical Stability: The compound is stable under recommended storage conditions (cool, dry, well-ventilated).[9]
- Conditions to Avoid: Avoid generation of dust, exposure to moist air or water, and incompatible materials. Keep away from heat and sources of ignition.[8]
- Incompatible Materials: Strong oxidizing agents.[10]
- Hazardous Decomposition Products: Combustion will produce toxic fumes, including oxides of carbon and phosphorus.[8]

Section 7: Toxicological Information (Inferred)

The toxicological profile is inferred from diphenylphosphine oxide. No carcinogenicity or germ cell mutagenicity data is available for the analog, and it is not listed by IARC, NTP, ACGIH, or OSHA as a carcinogen.

Table 3: Summary of Inferred Toxicological Effects

Effect	Description	Basis of Inference
Acute Oral Toxicity	Harmful if swallowed. The LD50 (oral, rat) for Diphenylphosphine oxide is reported as 500 mg/kg.	Direct analog data.
Acute Dermal Toxicity	No specific data available, but skin contact should be avoided.	General precaution.
Acute Inhalation Toxicity	May cause respiratory tract irritation.[7][8][9]	Direct analog data.
Skin Corrosion/Irritation	Causes skin irritation.[6]	Direct analog data.
Serious Eye Damage/Irritation	Causes serious eye irritation. [6]	Direct analog data.
Sensitization	No data available to suggest it is a skin or respiratory sensitizer.	Analog data.
Long-term Effects	No data available on carcinogenicity, mutagenicity, or reproductive toxicity.	Lack of data for analog.

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